

# Penicillic Acid: A Comprehensive Technical Review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Penillic acid*

Cat. No.: *B1253385*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Penicillic acid, a mycotoxin produced by various species of *Penicillium* and *Aspergillus*, has garnered significant scientific interest due to its diverse biological activities. Initially identified as an antimicrobial agent, its potential applications have been overshadowed by its cytotoxic, carcinogenic, and genotoxic properties. This technical guide provides an in-depth review of the current knowledge on penicillic acid, encompassing its chemical and physical properties, biosynthesis, and multifaceted biological effects. Detailed experimental protocols for assessing its activity and a summary of quantitative data are presented to facilitate further research and drug development efforts. Furthermore, key signaling pathways and molecular mechanisms underlying its biological actions are illustrated.

## Introduction

First isolated in 1913 from *Penicillium puberulum* found on moldy corn, penicillic acid is a polyketide mycotoxin that contaminates a variety of food and feedstuffs, including grains, beans, and fruits.<sup>[1][2]</sup> Its chemical structure, an unsaturated lactone, is responsible for its reactivity and diverse biological effects.<sup>[1]</sup> While exhibiting antibiotic properties against both Gram-positive and Gram-negative bacteria, its toxicity to plant and animal cells has limited its therapeutic potential.<sup>[1][3]</sup> This document serves as a comprehensive resource for researchers, providing detailed information on the chemical properties, biosynthesis, biological activities, and underlying molecular mechanisms of penicillic acid.

## Chemical and Physical Properties

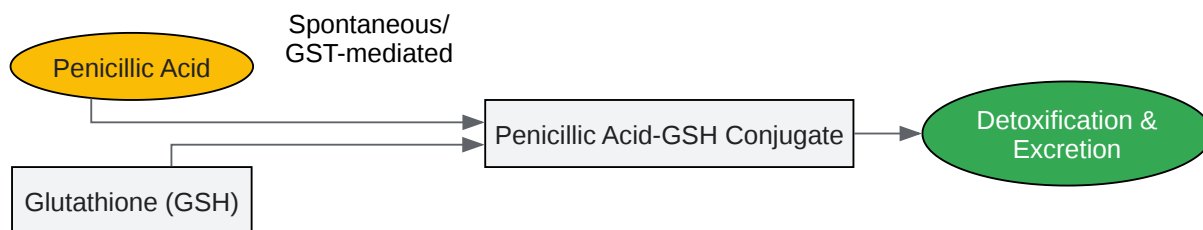
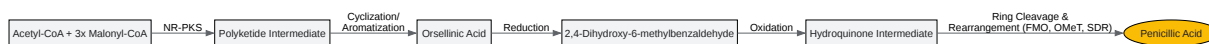
Penicillic acid (C<sub>8</sub>H<sub>10</sub>O<sub>4</sub>) is a white, water-soluble crystalline solid.<sup>[1]</sup> It exists in tautomeric equilibrium between a lactone and an open-chain acid form.<sup>[4]</sup>

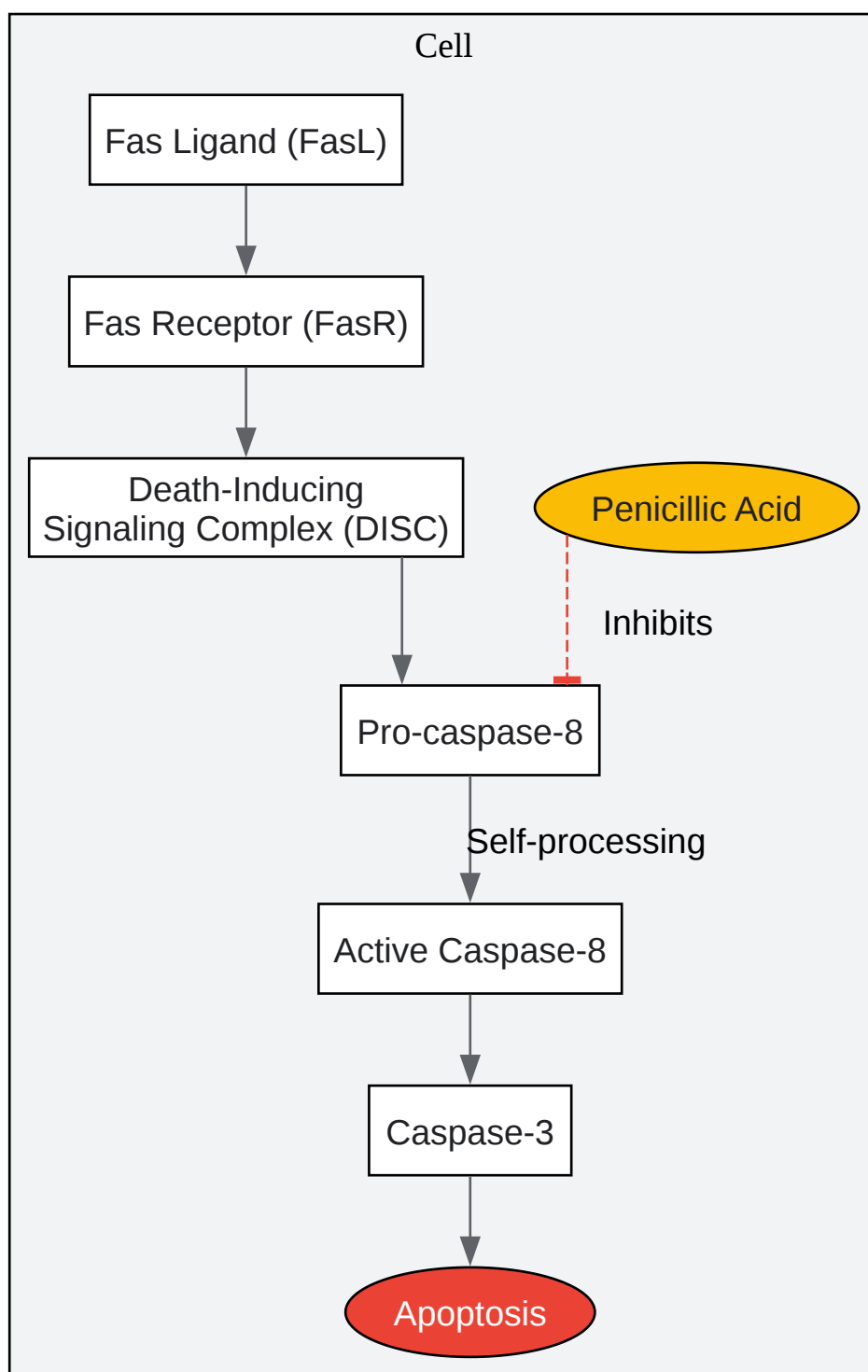
Table 1: Chemical and Physical Properties of Penicillic Acid

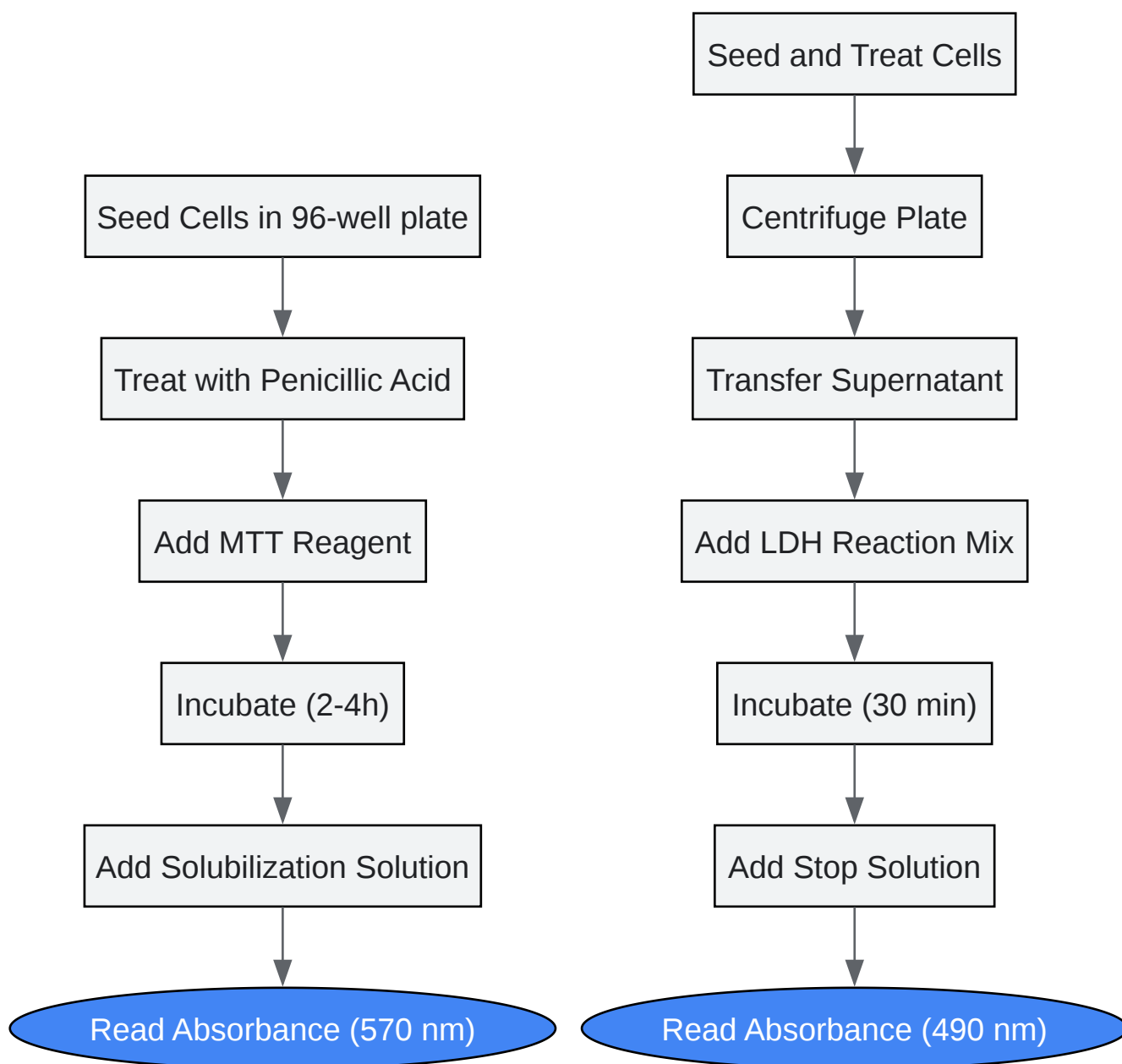
Property	Value	Reference(s)
IUPAC Name	3-Methoxy-5-methyl-4-oxo-2,5-hexadienoic acid	[5]
CAS Number	90-65-3	[5]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>4</sub>	[5]
Molecular Weight	170.16 g/mol	[5]
Melting Point	83-84 °C	[2]
Solubility	Moderately soluble in cold water; soluble in hot water, alcohol, ether, benzene, chloroform.	[2]
UV max	~220 nm	[4]

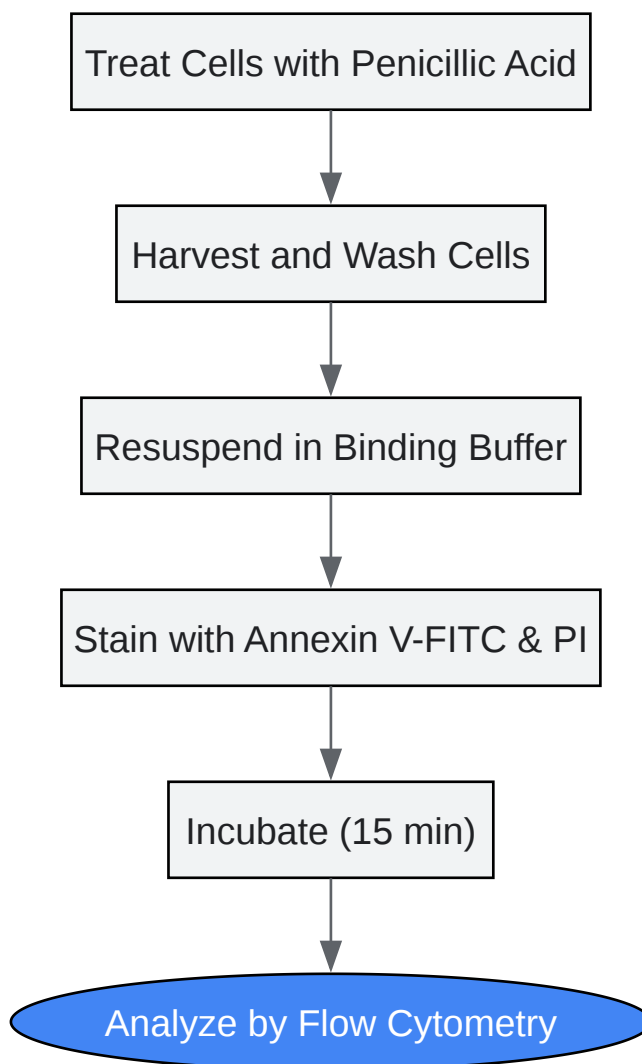
## Biosynthesis of Penicillic Acid

The biosynthesis of penicillic acid is a complex enzymatic process. While the complete pathway is still under investigation, a proposed pathway involves a non-reducing polyketide synthase (NR-PKS), a flavin-containing monooxygenase (FMO), an O-methyltransferase (OMeT), and a short-chain reductase (SDR).









[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [triggered.stanford.clockss.org](https://triggered.stanford.clockss.org) [[triggered.stanford.clockss.org](https://triggered.stanford.clockss.org)]
- 2. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]

- 3. Activation of ERK1/2 and p38 kinases by polycyclic aromatic hydrocarbons in rat liver epithelial cells is associated with induction of apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. IJMS | Free Full-Text | Understanding MAPK Signaling Pathways in Apoptosis [mdpi.com]
- 5. Acetyl-lupeolic acid inhibits Akt signaling and induces apoptosis in chemoresistant prostate cancer cells in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Penicillic Acid: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1253385#literature-review-on-penicillic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)